Metabolic Pathways of C N Labeled L-Threonine: A Technical Guide

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Compound of Interest

Compound Name:	*L-THREONINE (13C4,15N)*
Cat. No.:	*B1579998*

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Executive Summary

This technical guide details the experimental design, analytical execution, and data interpretation for stable isotope tracing of L-Threonine (U-

C

, U-

N

). It is designed for researchers investigating amino acid metabolism in oncology, stem cell biology, and drug development.

Key Insight: The metabolic fate of Threonine is highly species- and context-dependent.[1] While Threonine Dehydrogenase (TDH) is the dominant catabolic route in murine stem cells and many prokaryotes, the TDH gene is an expressed pseudogene in humans.[1] Consequently, human Threonine catabolism is driven primarily by Threonine Dehydratase (TD), channeling carbon into the TCA cycle via Succinyl-CoA, rather than the Glycine/Acetyl-CoA route.[1] Misinterpretation of these pathways is a common failure point in translational research.[1]

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Part 1: The Biochemistry of L-Threonine Fate[1]

Understanding the structural bifurcation of Threonine catabolism is prerequisite to interpreting Mass Isotopologue Distributions (MIDs).[1]

The Three Divergent Pathways

Catabolism of U-

C

, U-

N

L-Threonine produces distinct isotopic signatures based on the active enzyme.

- Threonine Dehydratase (TD) / IlvA (Canonical Human Pathway)[1]
  - Mechanism: Deamination and dehydration.[1]
  - Fate: Converts Threonine to

    -Ketobutyrate (

    -KB) and Ammonia.[1]
  - Isotope Trace: The Nitrogen label (

    N) is lost to the ammonia pool (and subsequently Urea/Glutamine).[1] The Carbon skeleton (

    C

) is preserved in

    -KB, then oxidatively decarboxylated to Propionyl-CoA (

    C

    ), eventually entering the TCA cycle as Succinyl-CoA.[1]

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- Key Marker:M+3 TCA intermediates (Succinate, Fumarate, Malate).[1]

- Threonine Dehydrogenase (TDH) (Murine/Microbial/Stem Cell)
  - Mechanism: Oxidation to 2-amino-3-ketobutyrate, then cleavage.[1]
  - Fate: Yields Glycine and Acetyl-CoA.[1]
  - Isotope Trace: Threonine splits into Glycine (C , N) and Acetyl-CoA (C).[1]
  - Key Marker:M+2 Glycine and M+2 Citrate (via Acetyl-CoA entry).[1]

- Threonine Aldolase (TA) (Minor/Promiscuous)
  - Mechanism: Direct aldol cleavage.[1]
  - Fate: Yields Glycine and Acetaldehyde.[1][2]
  - Isotope Trace: Similar to TDH (Glycine C , N), but the C2 fragment (Acetaldehyde) has a distinct cytosolic fate compared to mitochondrial Acetyl-CoA.[1]

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Pathway Visualization



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Figure 1: Divergent metabolic fates of labeled Threonine. Note the M+3 vs. M+2 distinction in downstream TCA metabolites.

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Part 2: Experimental Design for Stable Isotope Tracing

Tracer Selection

- Tracer: L-Threonine [U-

  C

  ,

  N] (97-99% purity).[1]

- Why Dual Label? The

  N label is critical for distinguishing Glycine produced via Threonine catabolism (retains

  N) from Glycine produced via reversal of the Glycine Cleavage System or Serine conversion (which may involve nitrogen exchange).[1] It also validates the TD pathway by tracking the loss of

  N to ammonia.[1]

Culture Conditions (In Vitro)

To ensure accurate flux calculation, you must control for background Threonine and competing pathways.[1]

- Media Formulation: Use custom DMEM/RPMI lacking Threonine.[1] Reconstitute with labeled Threonine at physiological concentrations (0.4 - 0.8 mM).[1]
- Dialyzed FBS: Standard Fetal Bovine Serum (FBS) contains unlabeled Threonine.[1] Use dialyzed FBS to prevent isotopic dilution, which would suppress the enrichment signal.[1]
- Time Course:
  - Metabolic Steady State: 12–24 hours for central carbon metabolites (TCA intermediates).[1]
  - Dynamic Flux: 0, 15, 30, 60, 120 minutes for measuring turnover rates of Glycine or

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-KB.

Part 3: Analytical Workflow (LC-MS/MS)

This protocol utilizes HILIC chromatography coupled with High-Resolution Mass Spectrometry (HRMS) or Triple Quadrupole (QqQ) MS.[1]

Metabolite Extraction

Quenching metabolism immediately is critical to preserve labile intermediates like

-Ketobutyrate.[1]

- Wash: Rapidly wash cells 2x with ice-cold saline (0.9% NaCl).[1] Do not use PBS if analyzing phosphate metabolites.[1]
- Quench/Extract: Add 500 µL 80:20 Methanol:Water (pre-chilled to -80°C) directly to the plate.
- Scrape & Collect: Scrape cells on dry ice. Transfer to Eppendorf tubes.
- Disrupt: Vortex vigorously (1 min) or sonicate (water bath, 5 min, 4°C).
- Precipitate: Centrifuge at 14,000 x g for 10 min at 4°C.
- Supernatant: Transfer to LC vials. If analyzing keto-acids (

  -KB), analyze immediately or store at -80°C (stable < 1 week).[1]

LC-MS Method (HILIC)[1]

- Column: ZIC-pHILIC (Merck) or Waters BEH Amide.[1] These retain polar amino acids and organic acids better than C18.[1]
- Mobile Phase A: 20 mM Ammonium Carbonate, pH 9.0 (optimal for negative mode organic acids).
- Mobile Phase B: 100% Acetonitrile.[1]
- Gradient: 80% B to 20% B over 15 minutes.

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Mass Spectrometry Settings (MRM/HRMS)

For Triple Quadrupole (QqQ) systems, use the following transitions. Mass shifts are calculated based on:

C (+1.003 Da) and

N (+0.997 Da).[1]

Metabolite	Isotopologue	Precursor ( )	Product ( )	Mode	Notes
L-Threonine	M+0	120.1	74.0	Pos	Loss of HCOOH (46)
M+5 (U-13C, 15N)	125.1	78.0	Pos	Retains 3x13C, 1x15N in fragment	
Glycine	M+0	76.1	30.1	Pos	Immonium ion
M+3 (U-13C, 15N)	79.1	32.1	Pos	Fragment contains 13C, 15N	
-Ketobutyrate	M+0	101.0	57.0	Neg	Loss of CO2
M+4 (U-13C)	105.0	60.0	Neg	Loss of 13CO2 (45 Da)	
Succinate	M+0	117.0	73.0	Neg	
M+3 (from TD)	120.0	75.0	Neg	Asymmetric labeling possible	
Citrate	M+0	191.0	111.0	Neg	
M+2 (from TDH)	193.0	113.0	Neg	Acetyl-CoA entry	

Note: In HRMS (Orbitrap/Q-TOF), monitor the exact mass of the molecular ion [M+H]+ or [M-H]- with a window of < 5 ppm.[1]

Part 4: Data Interpretation & Flux Analysis[1][3]

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Distinguishing Pathways via Mass Isotopologue Distribution (MID)

The power of this tracer lies in the distinct carbon backbones entering the TCA cycle.[1]

Scenario A: The "Human" Profile (TD Dominant)

- Observation: High enrichment of M+4

  -Ketobutyrate.[1]

- TCA Entry:

  -KB (C4) is decarboxylated to Propionyl-CoA (C3).[1] Propionyl-CoA is carboxylated (taking an unlabeled carbon from HCO3-) to form Methylmalonyl-CoA (C4) -> Succinyl-CoA.[1]

- Resulting MID: Succinate, Fumarate, and Malate appear primarily as M+3.

- Nitrogen Fate:

  N is found in Ammonia/Urea, not transferred to Glycine.[1]

Scenario B: The "Stem Cell / Cancer" Profile (TDH Active)[1]

- Observation: High enrichment of M+3 Glycine (C2+N1) and M+2 Citrate.[1]

- TCA Entry: Threonine (C4) -> Glycine (C2) + Acetyl-CoA (C2).[1] Acetyl-CoA enters the TCA cycle via Citrate Synthase.[1]

- Resulting MID: Citrate appears as M+2.[1]

- Nitrogen Fate:

  N is retained in Glycine.[1]

Quantitative Flux Table

Summarize your data using this structure to validate pathway activity:

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Metabolite	Isotopologue	Pathway Indicated	Interpretation
Glycine	M+3 (C N)	TDH / TA	Direct cleavage of Thr.[1] High in mESCs.[1]
Glycine	M+0 or M+1	De Novo / Serine	M+1 usually indicates Serine-Glycine exchange, not direct Thr breakdown.[1]
Succinate	M+3	TD (IlvA)	Entry via Propionyl-CoA.[1] Canonical human catabolism.[1]
Citrate	M+2	TDH	Entry via Acetyl-CoA.[1] Indicates mitochondrial TDH activity.[1]
Citrate	M+3	Anaplerosis	Likely from Pyruvate Carboxylase (unrelated to Thr tracer directly).[1]

Part 5: Case Studies & Applications

Drug Development: Serine/Glycine One-Carbon Metabolism

In cancer drug discovery, targeting the glycine supply is a major strategy.[1]

- Application: Researchers use U-

  C Threonine to determine if a tumor is relying on Threonine catabolism to supply the Glycine pool for nucleotide synthesis.[1]

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- Protocol Check: If treating with a TDH inhibitor, you should see a decrease in Glycine M+3 and Citrate M+2, but Succinate M+3 (TD pathway) should remain unaffected.

Stem Cell Pluripotency

Mouse Embryonic Stem Cells (mESCs) rely heavily on TDH for Acetyl-CoA and S-Adenosylmethionine (SAM) synthesis.[1]

- Marker: High TDH flux is a marker of the "naive" pluripotent state.[1]
- Differentiation: Upon differentiation, TDH expression drops, and the flux shifts from Glycine/Acetyl-CoA production (M+2 Citrate) toward the TD pathway or cessation of Thr catabolism.[1]

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